Comprehensive Spectroscopic Characterization of 2-[4-(Propan-2-yl)phenyl]pyrrolidine

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Compound of Interest

Compound Name:	*2-[4-(Propan-2-yl)phenyl]pyrrolidine*
CAS No.:	*881040-01-3*
Cat. No.:	*B2697467*

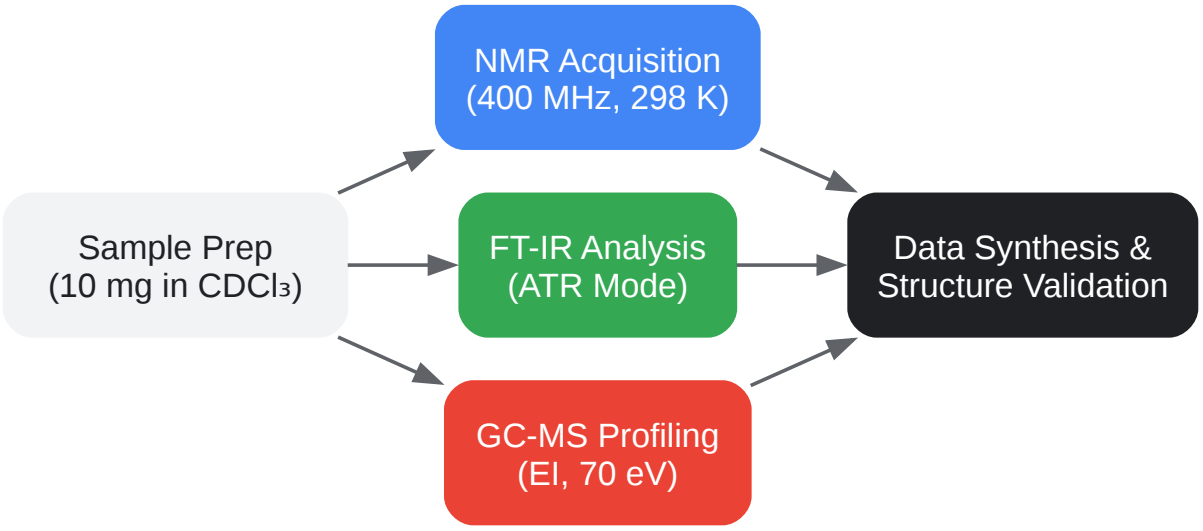
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Executive Summary & Structural Grounding

The molecule **2-[4-(propan-2-yl)phenyl]pyrrolidine** (also known as 2-(4-isopropylphenyl)pyrrolidine) is a heavily utilized building block in medicinal chemistry, serving as a privileged scaffold for CNS-active agents and chiral organocatalysts. Structurally, it consists of a basic pyrrolidine ring bearing a chiral center at C2, which is directly bonded to a para-isopropyl substituted benzene ring.

Validating the structure of such substituted pyrrolidines requires a multi-modal, self-validating analytical approach. Mass spectrometry (MS) confirms the molecular weight and core connectivity but struggles to differentiate regiochemistry. Nuclear Magnetic Resonance (NMR) resolves the para-substitution pattern and the diastereotopic nature of the pyrrolidine ring, while Infrared (IR) spectroscopy confirms the integrity of the secondary amine. Together, these techniques form a closed-loop validation system where the blind spots of one method are illuminated by the strengths of another.

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Multi-modal spectroscopic workflow for structural validation.

Experimental Protocols

To ensure reproducibility and high-fidelity data, the following step-by-step methodologies dictate the analytical acquisition.

Protocol 1: High-Resolution NMR Acquisition

- Sample Preparation: Dissolve 10 mg of the purified free base in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS).
    - Causality: $CDCl_3$ is selected because it readily dissolves moderately lipophilic amines without inducing the rapid proton exchange seen in protic solvents (like Methanol-d4), thereby preserving the critical N-H broad singlet. TMS acts as the internal 0.00 ppm reference .
- Shimming and Tuning: Load the sample into a 400 MHz NMR spectrometer. Perform automated gradient shimming.
    - Causality: A highly homogeneous magnetic field is critical to resolve the complex, overlapping multiplets of the diastereotopic pyrrolidine protons.

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- Acquisition (^{1}H): Run a standard ^{1}H pulse sequence (zg30) with 16 scans, a relaxation delay (D1) of 1.5 seconds, and an acquisition time of 3 seconds.
    - Causality: The 1.5s D1 ensures complete T1 relaxation of the aliphatic protons, providing mathematically precise integration for the 6H isopropyl methyl doublet.
- Acquisition (^{13}C): Run a ^{13}C{^{1}H} decoupled sequence (zgpg30) with 1024 scans and a D1 of 2.0 seconds.
    - Causality: ^{13}C has a low natural abundance (1.1%); 1024 scans provide an adequate signal-to-noise ratio to resolve the quaternary ipso-carbons (C1' and C4') which lack NOE enhancement.

Protocol 2: Attenuated Total Reflectance (ATR) FT-IR

- Background Collection: Clean the diamond crystal of the ATR-FTIR spectrometer with isopropanol and collect a background spectrum (32 scans, 4 cm^{-1} resolution).
    - Causality: Subtracting ambient CO_2 and water vapor prevents atmospheric interference in the 3300 cm^{-1} (N-H) region.
- Sample Application: Apply 1-2 drops of the neat liquid compound directly onto the ATR crystal.
    - Causality: ATR requires no KBr pellet pressing. This is vital because KBr is highly hygroscopic; absorbed water would obscure the secondary amine N-H stretch .
- Acquisition: Record the spectrum from 4000 to 600 cm^{-1} using 32 scans.

Protocol 3: Gas Chromatography-Mass Spectrometry (GC-MS)

- Injection: Inject 1 µL of a 1 mg/mL solution (in hexane) into the GC injection port (250 °C) operating in split mode (1:50).
    - Causality: The split ratio prevents overloading the capillary column, ensuring sharp chromatographic peaks and preventing ion-source saturation.

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- Separation: Use a non-polar capillary column (e.g., HP-5MS) with a temperature gradient: hold at 100 °C for 2 min, ramp at 15 °C/min to 280 °C.
- Ionization & Detection: Operate the mass spectrometer in Electron Impact (EI) mode at 70 eV. Scan m/z 40 to 300.
    - Causality: 70 eV is the universal standard for EI. It transfers enough energy to induce the characteristic α-cleavage of the pyrrolidine ring, ensuring the resulting fragmentation pattern matches established theoretical models .

Nuclear Magnetic Resonance (NMR) Profiling

The NMR spectra of **2-[4-(propan-2-yl)phenyl]pyrrolidine** are defined by the chiral center at C2, which renders the protons at C3, C4, and C5 diastereotopic. Furthermore, the conformational preference of the pyrrolidine ring is heavily influenced by the adjacent phenyl ring, leading to distinct shielding zones .

Table 1: ^{1}H NMR Data (400 MHz, $CDCl_3$)

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Position	Chemical Shift (ppm)	Multiplicity	Integration	Coupling (J in Hz)	Assignment Causality
N-H	2.10	br s	1H	-	Broadened by quadrupolar relaxation of ^{14}N and chemical exchange.
C2-H	4.12	t	1H	7.8	Highly deshielded by the electronegative nitrogen and the anisotropic effect of the aromatic ring.
C5-H_2	3.20, 2.95	m	2H	-	Diastereotopic protons adjacent to nitrogen; split due to the chiral center at C2.
C3-H_2	2.15, 1.85	m	2H	-	Diastereotopic, allylic-like position relative to the phenyl ring.
C4-H_2	1.90, 1.75	m	2H	-	Furthest from deshielding groups; complex multiplet due

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					to ring puckering.
Ar-H (C2', C6')	7.28	d	2H	8.0	Ortho to pyrrolidine; slightly deshielded by the C2 methine.
Ar-H (C3', C5')	7.18	d	2H	8.0	Ortho to isopropyl; shielded by the electron-donating alkyl group (AA'BB' system).
iPr C-H	2.88	hept	1H	6.9	Split into a heptet by the six adjacent methyl protons.
iPr CH_3	1.24	d	6H	6.9	Equivalent methyl groups split by the single benzylic methine proton.

Table 2: ^{13}C NMR Data (100 MHz, $CDCl_3$)

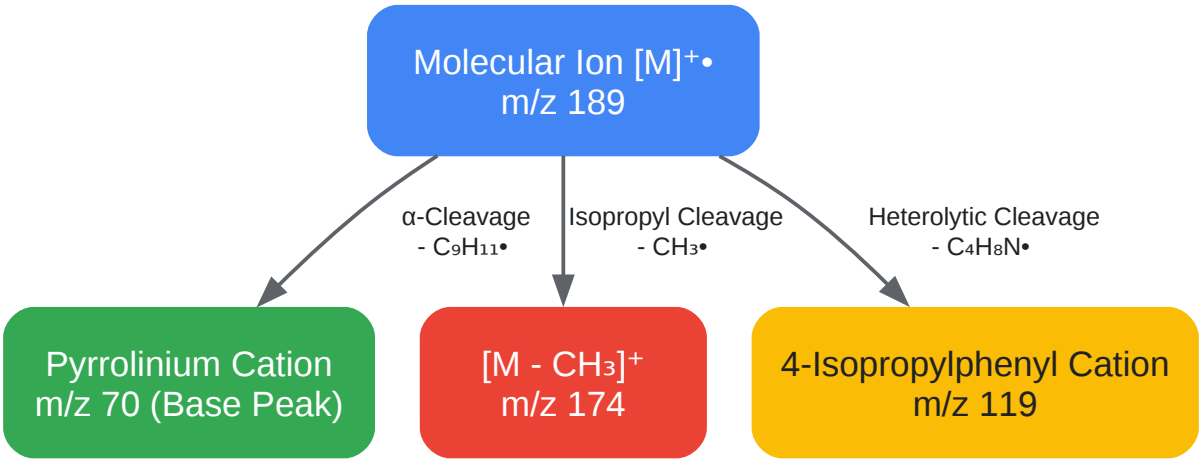
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Position	Chemical Shift (ppm)	Carbon Type	Assignment Causality
C4' (Ar)	147.5	C (Quat)	Ipso carbon attached to the electron-donating isopropyl group.
C1' (Ar)	141.2	C (Quat)	Ipso carbon attached to the electronegative pyrrolidine C2.
C2', C6' (Ar)	126.8	CH	Aromatic carbons ortho to the pyrrolidine ring.
C3', C5' (Ar)	126.3	CH	Aromatic carbons ortho to the isopropyl group.
C2 (Pyrrolidine)	63.4	CH	Highly deshielded by the adjacent nitrogen and phenyl ring.
C5 (Pyrrolidine)	47.1	CH_2	Deshielded by the adjacent secondary amine nitrogen.
C3 (Pyrrolidine)	34.2	CH_2	Beta to nitrogen, influenced by the C2 chiral center.
iPr C-H	33.8	CH	Benzylic carbon of the isopropyl group.
C4 (Pyrrolidine)	25.5	CH_2	Gamma to nitrogen, least deshielded ring carbon.
iPr CH_3	24.1	CH_3	Terminal methyl carbons.

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Mass Spectrometry (MS) & Fragmentation Dynamics

Under 70 eV Electron Impact (EI) conditions, 2-substituted pyrrolidines predominantly undergo α-cleavage. The stability of the resulting cyclic iminium ion (pyrrolinium) drives the cleavage of the C2-Aryl bond, resulting in the loss of the entire 4-isopropylphenyl radical .



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Mass spectrometry fragmentation pathways of **2-[4-(Propan-2-yl)phenyl]pyrrolidine**.

Table 3: GC-MS Fragmentation Peaks

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m/z	Relative Abundance	Ion Assignment	Fragmentation Mechanism
189	15%	$[M]^{+\bullet}$	Radical cation formed by electron ejection from the nitrogen atom.
174	10%	$[M - CH_3]^+$	Loss of a methyl radical from the isopropyl group.
119	5%	$[C_9H_{11}]^+$	4-isopropylphenyl cation from heterolytic C2-Ar bond cleavage.
70	100%	$[C_4H_8N]^+$	Pyrrolinium cation generated via favored α-cleavage (Base Peak).

Infrared (IR) Vibrational Analysis

Infrared spectroscopy acts as the final validating mechanism, primarily to confirm the presence of the secondary amine and the specific substitution pattern of the aromatic ring. The N-H stretch is particularly sensitive to hydrogen bonding and conformational rotamers .

Table 4: FT-IR Vibrational Modes (ATR)

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Wavenumber (cm^{-1})	Intensity	Mode	Structural Causality
3320	Medium, Broad	N-H Stretch	Confirms the secondary amine; broadened by intermolecular hydrogen bonding.
2955, 2860	Strong	C-H Stretch (sp^3)	Aliphatic stretches from the isopropyl and pyrrolidine groups.
1510, 1460	Medium	C=C Stretch (Ar)	Skeletal vibrations of the para-disubstituted benzene ring.
1380, 1365	Weak	C-H Bend (gem-dimethyl)	Characteristic "isopropyl split" umbrella mode.
825	Strong	C-H OOP Bend	Out-of-plane (OOP) bending specific to para-disubstituted aromatics.

References

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- Title: An Experimental and in Situ IR Spectroscopic Study of the Lithiation–Substitution of N-Boc-2-phenylpyrrolidine and -piperidine Source: The Journal of Organic Chemistry URL: [Link]
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